

Safeguarding Researchers: A Comprehensive Guide to Handling ARV-393

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Compound of Interest

Compound Name: ARV-393
Cat. No.: B12365025

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For Immediate Implementation: This document provides crucial safety and logistical information for all personnel handling the BCL6 PROTAC degrader, **ARV-393**. Adherence to these protocols is mandatory to ensure a safe laboratory environment and prevent exposure to this potent compound.

ARV-393 is an investigational, orally bioavailable PROteolysis Targeting Chimera (PROTAC) designed to degrade the B-cell lymphoma 6 (BCL6) protein. As a compound with high potency and potential biological activity, meticulous handling and disposal procedures are paramount. This guide outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and emergency plans to minimize risk.

Essential Personal Protective Equipment (PPE)

A multi-layered approach to PPE is required to prevent dermal, ocular, and respiratory exposure to **ARV-393**. The following table summarizes the mandatory PPE for various laboratory operations involving this compound.

Operation	Eye Protection	Hand Protection	Protective Clothing	Respiratory Protection
Weighing and Aliquoting (Solid)	Safety glasses with side-shields or goggles	Chemical-resistant, impervious gloves (e.g., Nitrile)	Laboratory coat	Use in a certified chemical fume hood or ventilated enclosure. If not possible, a NIOSH-approved respirator with an appropriate particulate filter is required.
Solution Preparation and Handling	Chemical safety goggles	Chemical-resistant, impervious gloves (e.g., Nitrile)	Laboratory coat	All work should be performed in a certified chemical fume hood.
Cell Culture and In Vitro Assays	Safety glasses with side-shields	Chemical-resistant, impervious gloves (e.g., Nitrile)	Laboratory coat	Work should be conducted in a biological safety cabinet (BSC).
Spill Cleanup	Chemical safety goggles and face shield	Double-gloving with chemical-resistant, impervious gloves	Laboratory coat, disposable coveralls if necessary	A NIOSH-approved respirator with an appropriate particulate and organic vapor cartridge is required.

Operational and Disposal Plans: A Step-by-Step Guide

Receiving and Unpacking:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- If the package is compromised, do not open it. Move it to a designated containment area and contact your institution's Environmental Health and Safety (EHS) office.
- If the package is intact, transfer it to the designated laboratory space for unpacking.
- Wear appropriate PPE (safety glasses, lab coat, and gloves) before opening the outer package.
- Carefully remove the inner container, inspect it for any breaches, and verify that the label matches the order information.

Stock Solution Preparation:

- All weighing and solution preparation activities must be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Before weighing, ensure the analytical balance is clean and placed on a stable surface.
- Use appropriate weighing paper or a tared container to handle the solid **ARV-393**. Avoid creating dust.
- Slowly add the desired solvent (e.g., DMSO) to the solid to prevent splashing.
- Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- Clearly label the stock solution container with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.

Storage:

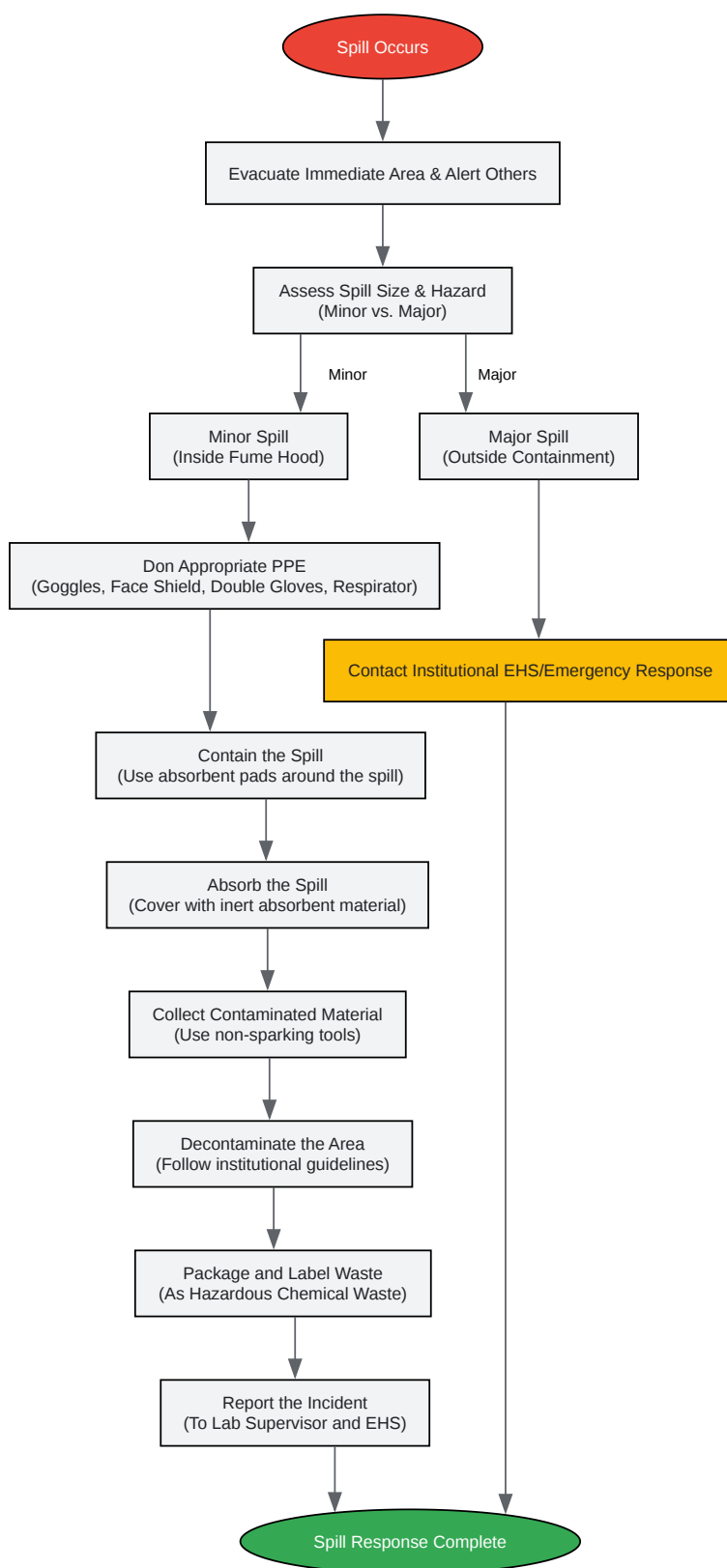
- **Solid Compound:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. Recommended storage temperature is typically -20°C for long-term stability.
- **Stock Solutions:** Store in tightly sealed vials at -20°C or -80°C , depending on the solvent and desired storage duration. Protect from light.

Waste Disposal:

- All materials contaminated with **ARV-393**, including unused compound, solutions, pipette tips, gloves, and weighing paper, must be treated as hazardous chemical waste.
- Collect all solid and liquid waste in separate, clearly labeled, and leak-proof hazardous waste containers.
- Do not mix **ARV-393** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Contact your EHS office for specific instructions on waste pickup and disposal.

Emergency Procedures: Spill Response

In the event of a spill, immediate and appropriate action is critical to prevent exposure and contamination.



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Caption: Workflow for responding to a chemical spill of **ARV-393**.

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